An In-Depth Technical Guide to the Spectroscopic Characterization of 4-Cyclopentylaniline

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Compound of Interest

Compound Name:	*4-Cyclopentylaniline*
CAS No.:	*20029-53-2*
Cat. No.:	*B1354366*

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This guide provides a comprehensive analysis of the spectroscopic data for **4-Cyclopentylaniline** (CAS No: 20029-53-2), a key intermediate in pharmaceutical and materials science research.[1][2] Through a detailed examination of its Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) data, this document serves as a crucial resource for researchers, scientists, and professionals in drug development. The methodologies and interpretations presented herein are grounded in established principles of analytical chemistry to ensure scientific integrity and practical applicability.

Introduction to 4-Cyclopentylaniline

4-Cyclopentylaniline, with the molecular formula $C_{11}H_{15}N$ and a molecular weight of 161.24 g/mol , is an aromatic amine featuring a cyclopentyl substituent at the para position of the aniline ring.[1][2] Its structural characteristics make it a valuable building block in the synthesis of a variety of organic molecules with potential biological activity and advanced material properties. Accurate and thorough spectroscopic characterization is paramount to confirm its

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identity, purity, and structure, which are critical for its application in further research and development.

Molecular Structure:

Caption: 2D structure of **4-Cyclopentylaniline**.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure by analyzing its fragmentation patterns.

Predicted Mass Spectrum Data

Disclaimer: The following data is based on high-quality predictions as experimental data was not readily available in public databases at the time of this guide's creation.

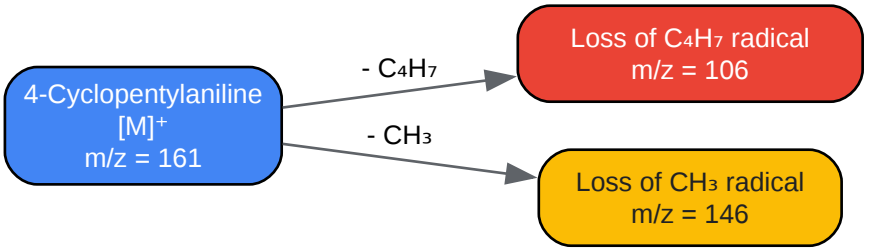
Adduct Ion	Predicted m/z
$[M]^+$	161.12
$[M+H]^+$	162.13

Interpretation of the Mass Spectrum

The predicted mass spectrum of **4-Cyclopentylaniline** is expected to show a molecular ion peak ($[M]^+$) at an m/z of approximately 161.12, corresponding to its monoisotopic mass. The protonated molecule ($[M+H]^+$) would appear at m/z 162.13.

The fragmentation of **4-Cyclopentylaniline** is anticipated to proceed through several key pathways, primarily involving the cleavage of the cyclopentyl ring and the bonds connecting it to the aromatic ring. A significant fragmentation pathway would be the loss of a C_2H_4 (ethylene) molecule from the cyclopentyl ring via a McLafferty-type rearrangement, if applicable, or through direct cleavage. Another prominent fragmentation would be the benzylic cleavage, resulting in the loss of a C_4H_7 radical, leading to a fragment ion at m/z 106. This ion corresponds to the aminotropylium ion, a common and stable fragment in alkyl-substituted anilines.

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Caption: Predicted major fragmentation pathways of **4-Cyclopentylaniline**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Preparation: Dissolve a small amount of **4-Cyclopentylaniline** in a volatile organic solvent such as methanol or dichloromethane to a concentration of approximately 1 mg/mL.
- Instrument Setup:
  - Set the ion source to Electron Ionization (EI).
  - Set the electron energy to 70 eV.
  - The ion source temperature should be maintained at approximately 200-250 °C.
  - The mass analyzer can be a quadrupole, time-of-flight (TOF), or magnetic sector instrument.
- Data Acquisition:
  - Introduce the sample into the ion source via a direct insertion probe or through a gas chromatograph (GC-MS).
  - Acquire the mass spectrum over a range of m/z 50-300.
- Data Analysis:
  - Identify the molecular ion peak.

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- Analyze the fragmentation pattern and compare it with predicted pathways and spectral libraries.

Infrared (IR) Spectroscopy

IR spectroscopy is a technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Spectrum Data

Disclaimer: The following data is based on high-quality predictions as experimental data was not readily available in public databases at the time of this guide's creation.

Wavenumber (cm^{-1})	Assignment
3450-3350	N-H stretching (asymmetric and symmetric)
3100-3000	Aromatic C-H stretching
2960-2850	Aliphatic C-H stretching
1620-1580	N-H bending (scissoring) and C=C aromatic ring stretching
1520-1480	C=C aromatic ring stretching
1300-1250	Aromatic C-N stretching
850-810	para-disubstituted benzene C-H out-of-plane bending

Interpretation of the IR Spectrum

The IR spectrum of **4-Cyclopentylaniline** is expected to exhibit characteristic absorption bands corresponding to its functional groups. The presence of the primary amine (NH_2) group will be indicated by two distinct N-H stretching bands in the region of 3450-3350 cm^{-1}, corresponding to the asymmetric and symmetric vibrations. The N-H bending vibration is expected around 1620-1580 cm^{-1}.

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The aromatic nature of the compound will be confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C ring stretching absorptions in the 1620-1480 cm^{-1} region. The para-substitution pattern on the benzene ring will be evidenced by a strong C-H out-of-plane bending absorption in the 850-810 cm^{-1} range.

The cyclopentyl group will contribute to the aliphatic C-H stretching absorptions between 2960 and 2850 cm^{-1}. The C-N stretching of the aromatic amine is expected to appear in the 1300-1250 cm^{-1} region.

Experimental Protocol: Attenuated Total Reflectance Fourier-Transform Infrared (ATR-FTIR) Spectroscopy

- Sample Preparation: Place a small amount of liquid or solid **4-Cyclopentylaniline** directly onto the ATR crystal.
- Instrument Setup:
  - Use an FTIR spectrometer equipped with an ATR accessory (e.g., diamond or germanium crystal).
  - Collect a background spectrum of the clean, empty ATR crystal.
- Data Acquisition:
  - Acquire the sample spectrum by co-adding a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
  - The spectral range should typically be 4000-400 cm^{-1}.
- Data Analysis:
  - Process the spectrum by performing a background subtraction.
  - Identify and assign the characteristic absorption bands to the corresponding functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is an indispensable tool for determining the detailed structure of organic molecules by providing information about the chemical environment of individual atoms.

Predicted ^{1}H NMR Spectrum Data

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~6.9-7.1	d	2H	Aromatic protons ortho to the cyclopentyl group
~6.6-6.8	d	2H	Aromatic protons ortho to the amino group
~3.6	br s	2H	-NH_2 protons
~2.8-3.0	m	1H	Methine proton of the cyclopentyl group
~1.5-2.0	m	8H	Methylene protons of the cyclopentyl group

Interpretation of the ^{1}H NMR Spectrum

The ^{1}H NMR spectrum of **4-Cyclopentylaniline** is expected to show distinct signals for the aromatic, amine, and cyclopentyl protons. The aromatic region should display two doublets, characteristic of a para-disubstituted benzene ring. The doublet at a higher chemical shift (~6.9-7.1 ppm) is assigned to the protons ortho to the electron-donating cyclopentyl group, while the doublet at a lower chemical shift (~6.6-6.8 ppm) corresponds to the protons ortho to the strongly electron-donating amino group.

A broad singlet around 3.6 ppm, which would disappear upon D_2O exchange, is characteristic of the two amine protons. The cyclopentyl protons will exhibit more complex signals. The methine proton attached to the aromatic ring is expected to be a multiplet in the range of 2.8-

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3.0 ppm. The remaining eight methylene protons of the cyclopentyl ring will appear as a series of overlapping multiplets between 1.5 and 2.0 ppm.

Predicted ^{13}C NMR Spectrum Data

Disclaimer: The following data is based on high-quality predictions as experimental data was not readily available in public databases at the time of this guide's creation.

Chemical Shift (δ, ppm)	Assignment
~145	Aromatic carbon attached to the amino group (C-N)
~138	Aromatic carbon attached to the cyclopentyl group (C-C)
~129	Aromatic carbons ortho to the cyclopentyl group
~115	Aromatic carbons ortho to the amino group
~45	Methine carbon of the cyclopentyl group
~34	Methylene carbons of the cyclopentyl group
~25	Methylene carbons of the cyclopentyl group

Interpretation of the ^{13}C NMR Spectrum

The ^{13}C NMR spectrum of **4-Cyclopentylaniline** is predicted to show seven distinct signals. The aromatic region will contain four signals. The carbon atom attached to the highly electronegative nitrogen of the amino group is expected to be the most downfield aromatic signal (~145 ppm). The carbon bearing the cyclopentyl group is predicted to be around 138 ppm. The two sets of equivalent aromatic CH carbons will appear at approximately 129 ppm and 115 ppm.

The aliphatic region will display three signals for the cyclopentyl ring. The methine carbon directly attached to the aromatic ring will resonate around 45 ppm. The four methylene carbons of the cyclopentyl ring will give rise to two signals at approximately 34 ppm and 25 ppm due to their different chemical environments.

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Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **4-Cyclopentylaniline** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Tune and shim the instrument to ensure optimal resolution and lineshape.
- Data Acquisition:
  - ^1H NMR: Acquire the spectrum using a standard pulse sequence. Typical parameters include a 90° pulse, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
  - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR to achieve a good signal-to-noise ratio.
- Data Analysis:
  - Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
  - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.
  - Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective protons and carbons in the molecule.

Conclusion

This technical guide has provided a comprehensive overview of the predicted spectroscopic data for **4-Cyclopentylaniline**, covering Mass Spectrometry, Infrared Spectroscopy, and Nuclear Magnetic Resonance Spectroscopy. The detailed interpretation of the predicted spectra, along with standardized experimental protocols, offers a robust framework for the

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characterization of this important chemical compound. While experimental data is always preferred for ultimate confirmation, the high-quality predicted data presented here serves as a valuable reference for researchers and scientists working with **4-Cyclopentylaniline**, enabling them to proceed with confidence in their synthetic and developmental endeavors.

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Sources

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